

Preparation of NSC 95397 Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: NSC 95397

Cat. No.: B1677019

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Abstract

This document provides a comprehensive guide for the preparation, storage, and handling of **NSC 95397** stock solutions using dimethyl sulfoxide (DMSO) as the solvent. **NSC 95397** is a potent and selective inhibitor of the Cdc25 dual-specificity phosphatases, which are key regulators of the cell cycle.[1][2][3] Proper preparation of stock solutions is critical for ensuring the accuracy and reproducibility of experimental results. This protocol outlines the necessary steps to achieve a stable and accurate stock solution for use in various biological assays.

Introduction to NSC 95397

NSC 95397 is a small molecule inhibitor targeting the Cdc25 family of phosphatases (Cdc25A, Cdc25B, and Cdc25C) with high potency.[2][3] These phosphatases play a crucial role in cell cycle progression by activating cyclin-dependent kinases (CDKs). Inhibition of Cdc25 phosphatases by **NSC 95397** leads to cell cycle arrest, making it a valuable tool for cancer research and drug development. It has been shown to inhibit the growth of various cancer cell lines and induce apoptosis.

Quantitative Data Summary

The following table summarizes the key quantitative data for **NSC 95397** relevant to the preparation of stock solutions.

Parameter	Value	Source
Molecular Weight	310.38 g/mol	
Solubility in DMSO	15 mg/mL	
	30 mg/mL	
	62 mg/mL (199.74 mM)	
Recommended Stock Concentration	10 mM	
Storage of Lyophilized Powder	-20°C, desiccated	
Storage of Stock Solution in DMSO	-20°C for up to 1 month	
	-80°C for up to 6 months	

Note: The solubility of **NSC 95397** in DMSO can be affected by the purity of the solvent. It is highly recommended to use fresh, anhydrous DMSO to achieve maximum solubility.

Experimental Protocol: Preparation of a 10 mM NSC 95397 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **NSC 95397** in DMSO.

Materials:

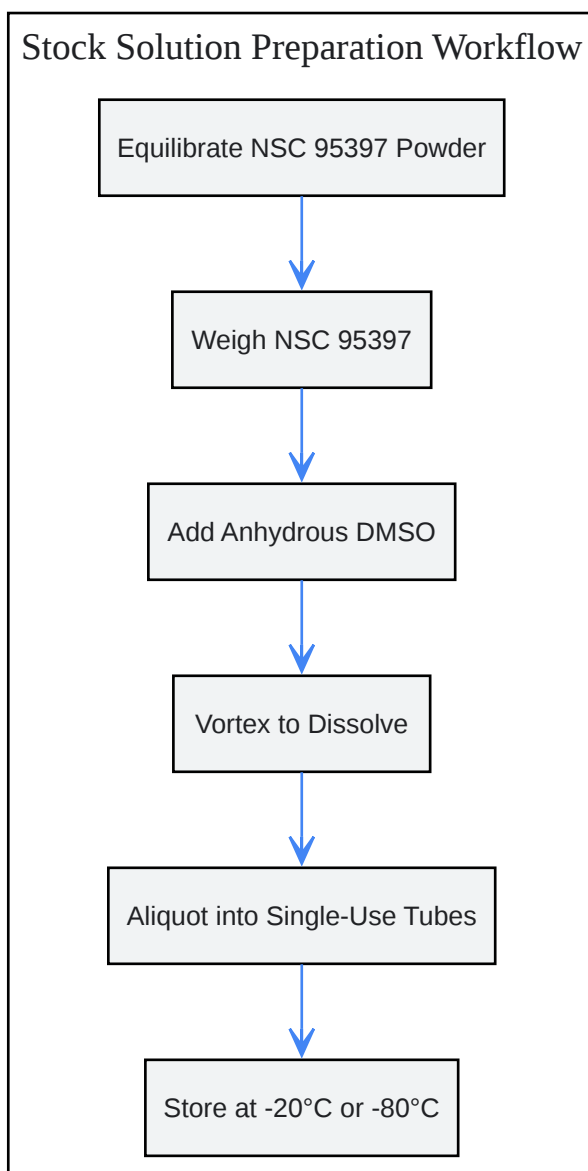
- **NSC 95397** powder (lyophilized)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

Procedure:

- **Equilibrate NSC 95397:** Before opening, allow the vial of lyophilized **NSC 95397** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the powder.
- **Weighing the Compound:** Accurately weigh the desired amount of **NSC 95397** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need 3.104 mg of **NSC 95397** (Molecular Weight = 310.38 g/mol).
- **Dissolving in DMSO:** Add the appropriate volume of anhydrous DMSO to the vial containing the weighed **NSC 95397**. For a 10 mM stock solution, if you weighed 5 mg of the compound, you would add 1.61 mL of DMSO.
- **Vortexing:** Securely cap the vial and vortex thoroughly until the powder is completely dissolved. Gentle warming to 37°C and sonication can aid in dissolution if necessary.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can lead to degradation of the compound, it is crucial to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

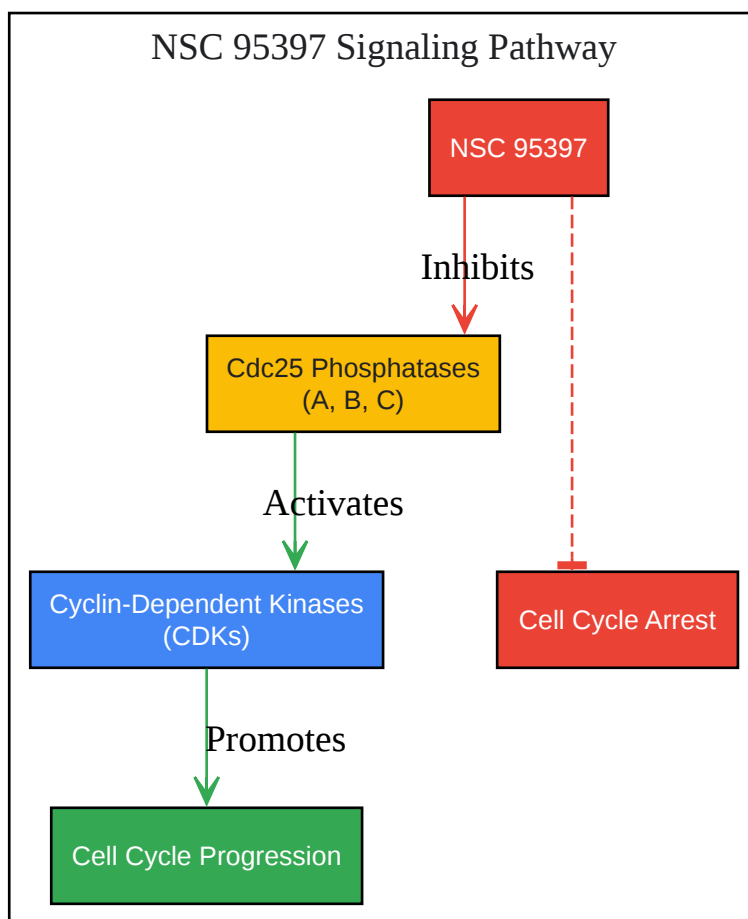
Experimental Workflow and Signaling Pathway Diagrams

The following diagrams illustrate the experimental workflow for preparing the **NSC 95397** stock solution and its mechanism of action.



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Caption: Workflow for preparing **NSC 95397** stock solution.



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Caption: Mechanism of action of **NSC 95397**.

Conclusion

Properly prepared and stored stock solutions of **NSC 95397** are essential for obtaining reliable and reproducible results in cell-based assays and other experiments. By following this detailed protocol, researchers can ensure the integrity and activity of their **NSC 95397** solutions. Always refer to the manufacturer's specific instructions for the lot of the compound being used.

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